

Application Notes & Protocols: The Use of Cleavable PEG Linkers in Hydrogel Formation

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Compound of Interest

Compound Name: NHS-PEG1-SS-PEG1-NHS

Cat. No.: B2662581

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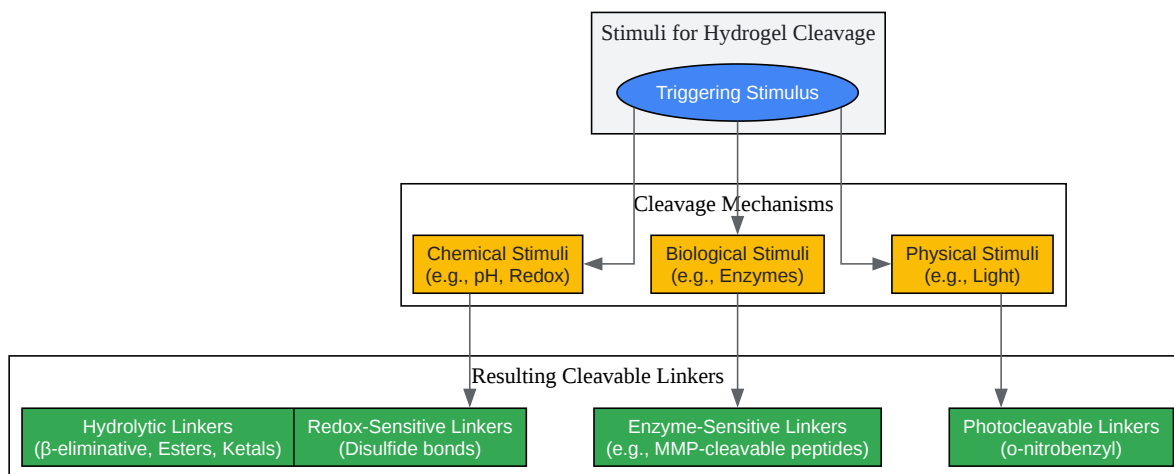
Audience: Researchers, scientists, and drug development professionals.

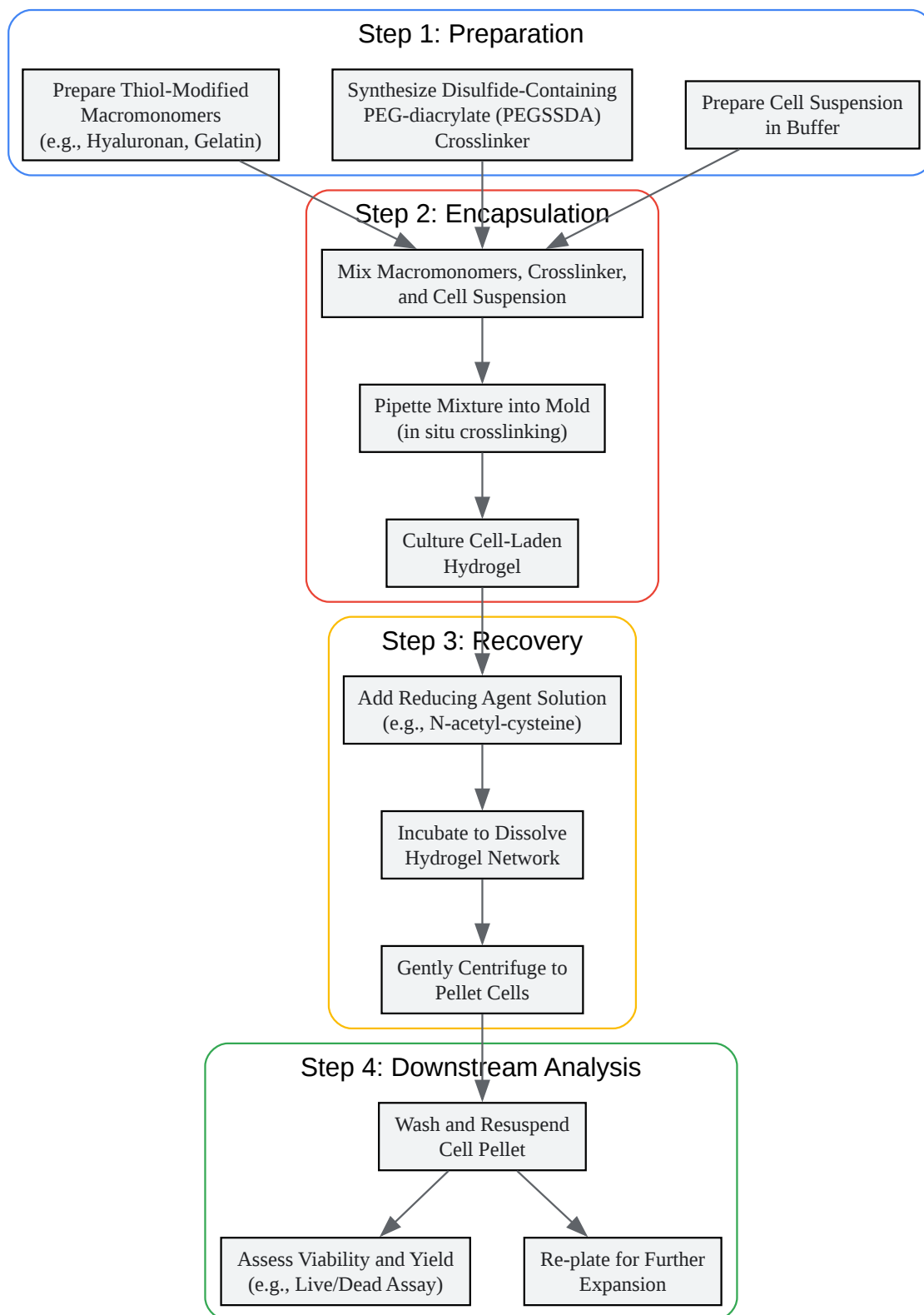
Introduction: Poly(ethylene glycol) (PEG) hydrogels are extensively used as matrices for controlled drug delivery, 3D cell culture, and tissue engineering due to their excellent biocompatibility, tunable properties, and high water content that mimics the native extracellular matrix.[1][2] The incorporation of cleavable linkers into the hydrogel network adds a layer of dynamic control, allowing for the degradation of the hydrogel and/or the release of encapsulated cargo in response to specific triggers. These stimuli-responsive systems are critical for applications requiring the timely release of therapeutics or the recovery of encapsulated cells.[3][4][5]

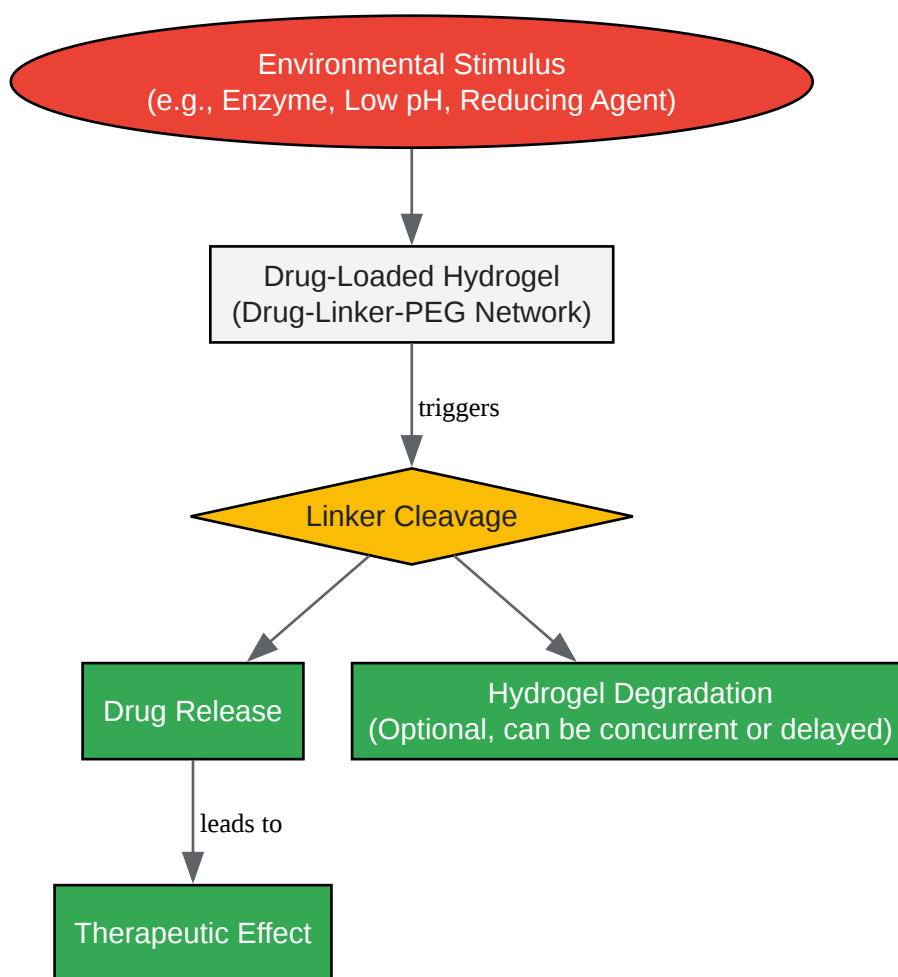
This document provides an overview of different cleavable PEG linker technologies and detailed protocols for the formation and characterization of stimuli-responsive hydrogels.

Types of Cleavable Linkers and Triggering Mechanisms

Cleavable PEG linkers are designed to create temporary bonds that can be broken under specific physiological or external conditions.[6] The choice of linker dictates the release mechanism and is crucial for designing a hydrogel tailored to a specific application. The primary categories of cleavage mechanisms are chemical, biological, and physical.







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References

- 1. PEG Hydrogels for the Controlled Release of Biomolecules in Regenerative Medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Engineered Extracellular Matrices with Cleavable Crosslinkers for Cell Expansion and Easy Cell Recovery - PMC [pmc.ncbi.nlm.nih.gov]

- 4. pnas.org [pnas.org]
- 5. Hydrogel drug delivery system with predictable and tunable drug release and degradation rates [escholarship.org]
- 6. purepeg.com [purepeg.com]
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